

Pentyl Acetate: A Comprehensive Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentyl acetate

Cat. No.: B166345

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safe handling, storage, and emergency procedures for **pentyl acetate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel and the integrity of research activities.

Chemical and Physical Properties

Pentyl acetate, also known as n-amyl acetate or banana oil, is a colorless liquid with a characteristic banana-like odor.[1][2][3][4][5] It is a flammable liquid and its vapor can form explosive mixtures with air.[6][7] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	References
CAS Number	628-63-7	[1] [8] [9] [10]
Molecular Formula	C7H14O2	[3] [10] [11]
Molecular Weight	130.18 g/mol	[1] [3] [11]
Appearance	Clear, colorless liquid	[1] [2] [4]
Odor	Banana-like	[1] [2] [3] [4]
Boiling Point	148 - 149 °C	[1] [3] [10] [11]
Melting Point	-70.8 to -71 °C	[1] [3] [10] [11]
Flash Point	23.9 to 40.0 °C (Closed Cup)	[1] [11] [12]
Density	0.87 - 0.876 g/cm ³ at 20-25 °C	[1] [10]
Vapor Density	4.5 (vs air)	[1] [11]
Vapor Pressure	4 - 5.17 mmHg	[1] [2]
Solubility	Slightly soluble in water; soluble in ethyl alcohol	[1] [3]
Flammability Limits	LEL: 1.1% UEL: 7.5%	[1]
Autoignition Temperature	360 °C	[1]

Hazard Identification and Classification

Pentyl acetate is classified as a flammable liquid and poses several health hazards.[\[1\]](#)[\[8\]](#)

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 3	H316: Causes mild skin irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Supplemental Hazard Information: Repeated exposure may cause skin dryness or cracking (EUH066).[9]

Exposure Limits

Occupational exposure limits have been established to minimize the health risks associated with **pentyl acetate** inhalation.

Organization	TWA	STEL	References
OSHA (PEL)	100 ppm (525 mg/m ³)	-	[1][5]
ACGIH (TLV)	50 ppm	100 ppm	[1][13]
NIOSH (REL)	100 ppm (525 mg/m ³)	-	[5]
EU (IOELV)	50 ppm (270 mg/m ³)	100 ppm (540 mg/m ³)	[9]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **pentyl acetate** to prevent exposure.

Protection Type	Specification	References
Eye/Face Protection	Chemical safety goggles or face shield.	[8] [9] [14] [15]
Skin Protection	Chemical-resistant gloves (e.g., tested to EN 374), flame-retardant antistatic protective clothing, and closed-toe shoes. [7] [8] [9] [15]	
Respiratory Protection	If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required. [8] [15]	

Safe Handling and Storage Protocols

Handling

- Ventilation: Handle **pentyl acetate** in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)[\[9\]](#)[\[14\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
[\[8\]](#)[\[9\]](#) No smoking.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[8\]](#)[\[14\]](#)
- Tools: Use only non-sparking tools.[\[1\]](#)[\[8\]](#)[\[14\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[16\]](#)

Storage

- Location: Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[\[8\]](#)[\[9\]](#)

- Container: Keep containers tightly closed.[1][8]
- Flammables Cabinet: Store in a dedicated flammables cabinet.[1]
- Incompatibilities: Avoid contact with strong oxidizing agents and bases.[1][14]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol	References
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. [1][8][14] Seek medical attention if you feel unwell.[1][8]	
Skin Contact	Immediately remove all contaminated clothing.[1][8][14] Rinse the skin with plenty of water.[1][8][14] If skin irritation occurs, get medical attention.[8]	
Eye Contact	Rinse cautiously with water for several minutes.[1][14] Remove contact lenses if present and easy to do so.[1][14] Continue rinsing for at least 15 minutes and consult an eye specialist.[1][8]	
Ingestion	Rinse mouth.[1][8] Do not induce vomiting.[15] Immediately drink 200-300 ml of water and seek medical attention.[8]	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, water spray, carbon dioxide (CO₂), or foam.
[6][8]
- Unsuitable Extinguishing Media: Do not use a water jet.[8]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[7][14] Forms explosive mixtures with air at elevated temperatures.[6][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[15]
- Procedure: Cool endangered containers with a water spray.[8]

Spill Cleanup Protocol

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[1][14][17]
- Ventilate the Area: Ensure adequate ventilation.[1][18]
- Evacuate Personnel: Evacuate non-essential personnel from the spill area.[8][17]
- Contain the Spill: Prevent further leakage or spillage.[18] Use absorbent pads or socks to contain the spill.[17]
- Absorb the Spill: Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or activated carbon.[1][17]
- Collect and Dispose: Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.[1][14]
- Decontaminate: Clean the spill area thoroughly with a mild detergent solution.[17]
- Waste Disposal: Dispose of the waste in accordance with all federal, state, and local regulations.[1][8]

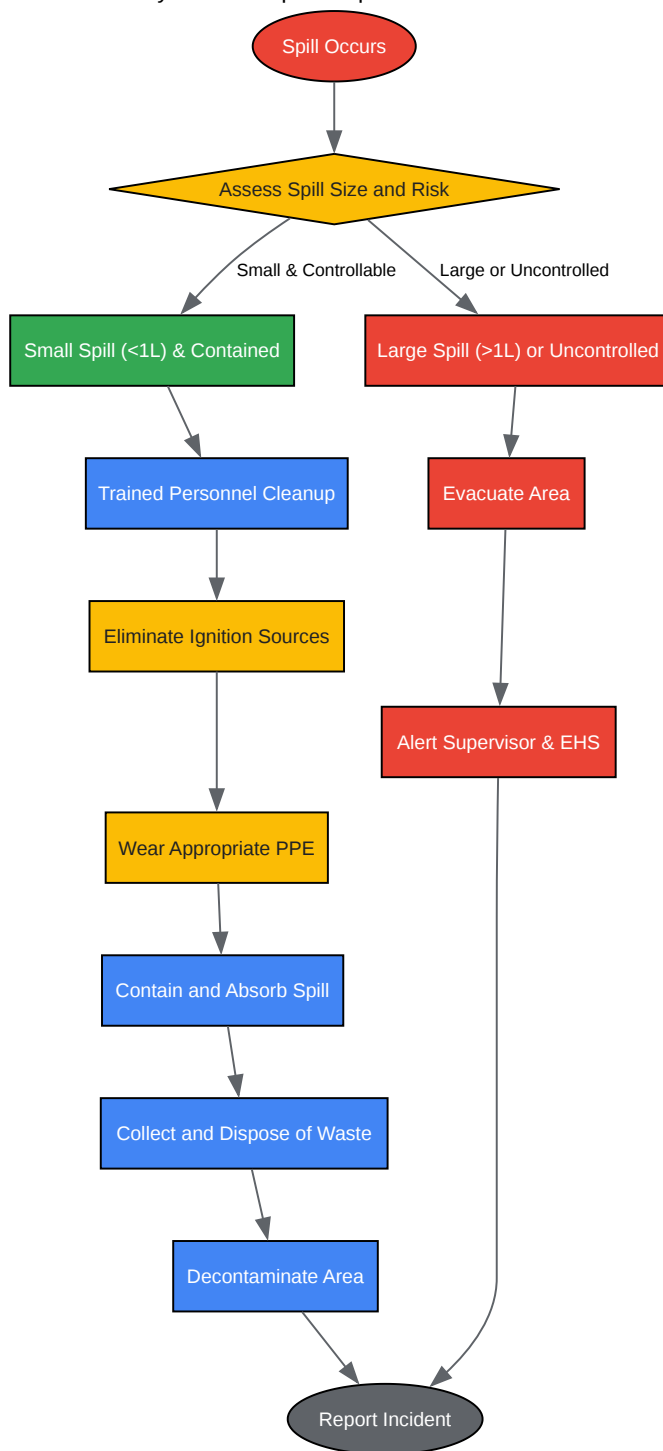
Visualized Workflows

The following diagrams illustrate key safety and logical workflows for handling **pentyl acetate** in the laboratory.

Pentyl Acetate Hazard Communication Workflow

[Click to download full resolution via product page](#)Caption: **Pentyl Acetate** Hazard Communication Workflow.

Pentyl Acetate Spill Response Decision Tree



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Caption: **Pentyl Acetate** Spill Response Decision Tree.

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- To cite this document: BenchChem. [Pentyl Acetate: A Comprehensive Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166345#pentyl-acetate-safety-and-handling-in-the-lab]

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